Technical Support Center: Optimizing Fmoc-Dap Loading on Wang Resin

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Compound of Interest		
Compound Name:	*Fmoc-dap hcl*	
CAS No.:	*166410-34-0; 210767-37-6*	
Cat. No.:	*B2534871*	Get Quote

Case ID: FMOC-DAP-WANG-OPT Status: Open Priority: High (Racemization & Polymerization Risk)

🔬 Material & Chemistry Audit: The "HCl" Warning

CRITICAL CHECK: You mentioned "**Fmoc-dap hcl**". Before proceeding, we must verify the exact chemical structure of your starting material.

The term "Fmoc-Dap-HCl" typically refers to Fmoc-2,3-diaminopropionic acid hydrochloride, where the side-chain

-amine is unprotected (free amine as hydrochloride salt).

🛑 STOP & VERIFY:

If you attempt to load Fmoc-Dap(H)-OH·HCl (unprotected side chain) directly onto Wang resin:

- Polymerization: The activated carboxylic acid of one Fmoc-Dap molecule will react with the free side-chain amine of another Fmoc-Dap molecule in solution.

- Branching: You will form uncontrolled oligomers rather than loading a single residue onto the resin.

Requirement: For loading onto Wang resin, you MUST use an orthogonally protected derivative.

- Recommended:Fmoc-Dap(Boc)-OH (Side chain Boc-protected).

- Alternative:Fmoc-Dap(Alloc)-OH (Side chain Alloc-protected, for later side-chain branching).

The protocols below assume you are using Fmoc-Dap(Boc)-OH. If you only have the HCl salt (unprotected), you must Boc-protect the side chain in solution before attempting to load.

🛠️ Module 1: The Chemistry of the Interface

Loading the first amino acid onto Wang resin involves esterification, which is kinetically slower and more difficult than the amide bond formation used in the rest of the peptide synthesis.

The Challenge with Dap (Diaminopropionic Acid):

- Racemization: Dap is prone to

  -elimination (loss of the side chain to form dehydroalanine) under basic conditions, leading to loss of chirality.

- Sterics: The bulky Fmoc and protecting groups can hinder access to the benzyl alcohol linker on the resin.

Workflow Visualization
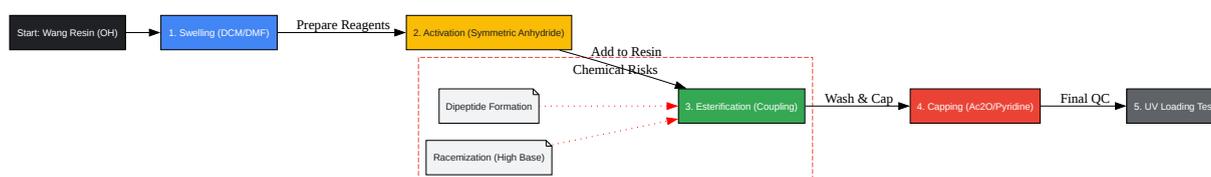
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Caption: Figure 1. Logical workflow for esterification of Wang resin, highlighting critical risk points for Dap residues.

🧪 Module 2: Recommended Protocols
Method A: The "Gold Standard" (MSNT/MeIm)

Best for minimizing racemization.

This method uses MSNT (1-(Mesitylene-2-sulfonyl)-3-nitro-1H-1,2,4-triazole) and 1-Methylimidazole (MeIm).[1] It avoids the use of DMAP, which is the primary cause of racemization in Cys and Dap loading.

Reagent	Equivalents (eq)	Role
Fmoc-Dap(Boc)-OH	5.0 eq	Amino Acid
MSNT	5.0 eq	Coupling Agent
1-Methylimidazole (MeIm)	3.75 eq	Base / Catalyst
DCM	Solvent	Main solvent (dry)
THF	Minimal	Co-solvent (if needed)

Protocol:

- Swell: Swell Wang resin in dry DCM for 30–60 mins. Drain.

- Dissolve: Dissolve Fmoc-Dap(Boc)-OH in dry DCM (approx 3 mL per mmol). Add a few drops of THF if solubility is poor.[2][3]

- Activate: Add MeIm followed by MSNT to the amino acid solution.[2][3] Stir under nitrogen until MSNT dissolves (clear solution).

- Couple: Transfer the solution to the resin. Agitate gently for 1–2 hours at room temperature.

- Wash: Filter and wash with DCM (3x) and DMF (3x).[4][5][6][7]

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- Cap: Treat with Acetic Anhydride/Pyridine/DCM (ratio 1:2:2) for 30 mins to cap unreacted hydroxyls.

Method B: The "Workhorse" (DIC/DMAP) - Modified for Dap

Use only if MSNT is unavailable. Requires strict temperature control.

Standard DIC/DMAP is risky for Dap. We modify it by using the Symmetric Anhydride approach with catalytic DMAP added last and at low temperature.
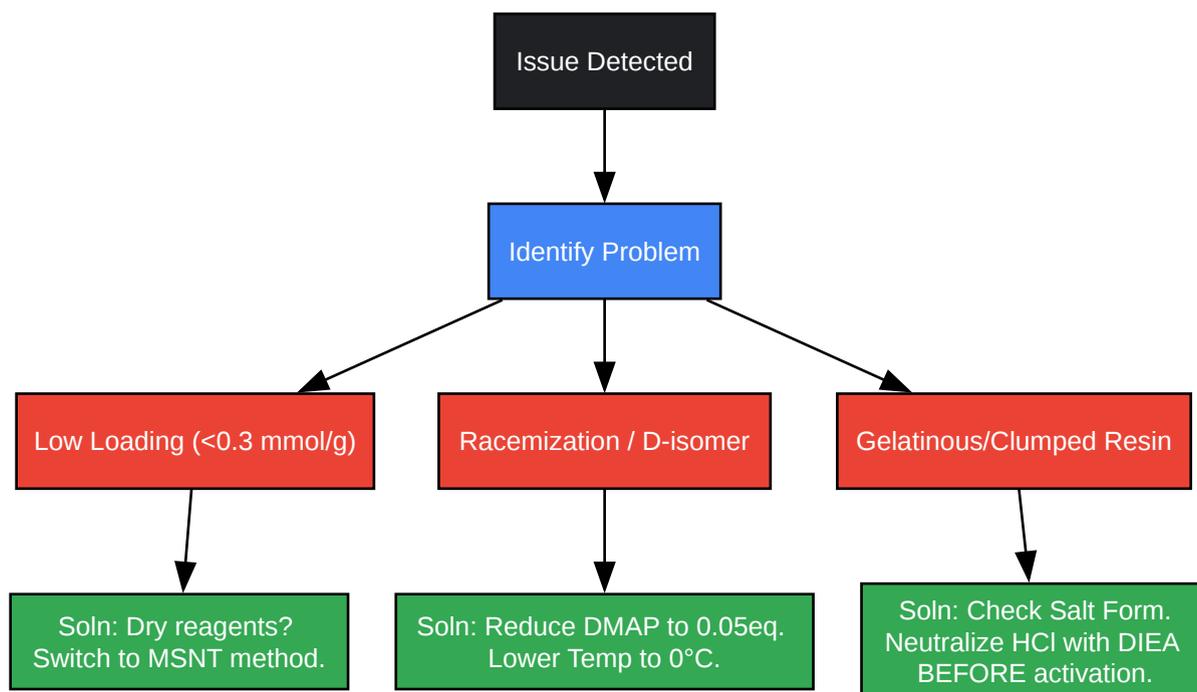
Reagent	Equivalents (eq)	Role
Fmoc-Dap(Boc)-OH	10.0 eq	Amino Acid (High excess required)
DIC	5.0 eq	Activator (0.5 eq relative to AA)
DMAP	0.1 eq	Catalyst (Keep minimal!)
DCM/DMF	9:1 Ratio	Solvent

Protocol:

- Activation (0°C): Dissolve Fmoc-Dap(Boc)-OH (10 eq) in DCM. Add DIC (5 eq). Stir at 0°C for 20 mins. This forms the Symmetric Anhydride.

  - Note: If precipitate (urea) forms, filter it out quickly if possible, or proceed as slurry.

- Evaporation (Optional but recommended): Remove DCM under vacuum and redissolve in minimal DMF. This removes the urea byproduct.

- Coupling: Add the solution to the pre-swollen resin.[6]

- Catalysis: Add the DMAP (0.1 eq) solution last.

- Incubation: Agitate for 2 hours. Do not exceed 3 hours to prevent racemization.

🔧 Module 3: Troubleshooting & FAQs

Logic Tree: Diagnosing Failure

Caption: Figure 2. Troubleshooting logic for common Fmoc-Dap loading failures.

FAQ: Specific User Scenarios

Q1: I definitely have Fmoc-Dap(Boc)-OH, but it's an HCl salt. How do I load it?

- The Issue: The HCl attached to the carboxylic acid (rare) or trapped in the lattice will protonate the DMAP or MeIm, killing the catalysis.

- The Fix: You must neutralize in situ.

  - Dissolve the AA-HCl salt in DCM/DMF.

  - Add 1.0 equivalent of DIEA (Diisopropylethylamine) relative to the HCl content.

  - Stir for 5 mins.

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- Proceed with Method B (DIC activation). Note: Do not use Method A (MSNT) with excess salts if possible, as ionic strength affects the triazole activity.

Q2: My loading is consistently low (0.1 mmol/g). Why?

- Cause 1: Wet Solvents. Esterification is reversible and water-sensitive. Ensure DCM is distilled or molecular-sieve dried.

- Cause 2: Old Resin. Wang resin linkers can degrade.

- Solution: Perform a "Double Couple". After the first 2-hour coupling, drain (do not wash extensively) and add a fresh batch of activated amino acid/catalyst.

Q3: Can I use HATU or HBTU for loading Wang resin?

- Answer:NO.

- Reason: Uronium/Guanidinium reagents (HATU/HBTU) react with the resin hydroxyl group very poorly and often lead to guanidinylation of the resin (capping it permanently) or extremely high racemization (5-20%) during the slow esterification process.

📊 Module 4: Validation (The UV Test)

You cannot rely on weight gain alone for the first residue, as solvent trapping is deceptive. Use the UV Spectrophotometric Fmoc Assay.

Protocol:

- Dry: Take ~5 mg of loaded, washed, and dried resin. Weigh accurately.

- Cleave: Add 2.0 mL of 20% Piperidine in DMF to the resin in a test tube.

- Agitate: Shake for 20 minutes.

- Measure:

  - Transfer the supernatant to a UV cuvette (dilute if necessary to keep Abs < 1.0).

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- Use 20% Piperidine/DMF as the blank.[8][9]

- Read Absorbance at 290 nm.[8]

- Calculate:

(Note: 1.65 is the extinction coefficient factor for Fmoc at 290nm. If using 301nm, the factor changes).

📚 References

- Standard Wang Loading (MSNT Method): Blankemeyer-Menge, B., Nimtz, M., & Frank, R. (1990). An Efficient Method for Anchoring Fmoc-Amino Acids to Hydroxyl-Functionalised Solid Supports.[7][10] Tetrahedron Letters, 31(12), 1701–1704. Link

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